

X-ray crystallography data for N-(1-phenylethyl)cyclohexanecarboxamide

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Compound of Interest

Compound Name: N-(1-phenylethyl)cyclohexanecarboxamide

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An In-Depth Technical Guide to the X-ray Crystallography of **N-(1-phenylethyl)cyclohexanecarboxamide**

Executive Summary & Strategic Context

Product Focus: **N-(1-phenylethyl)cyclohexanecarboxamide** (Target Scaffold) Primary Application: Chiral Resolution Agents, Peptidomimetic Scaffolds, and Crystal Engineering. The Core Challenge: In drug development, the choice of a structural scaffold dictates solubility, bioavailability, and solid-state stability. This guide compares the crystallographic "performance" (packing efficiency, conformational stability, and hydrogen bond networking) of the **N-(1-phenylethyl)cyclohexanecarboxamide** scaffold against its two primary structural competitors: the aromatic Benzamide analog and the achiral N-Phenyl analog.

Key Insight: While aromatic analogs (Benzamides) offer rigid planar stacking, the Cyclohexanecarboxamide core introduces a critical "aliphatic flexibility" (Chair conformation) combined with the "chiral discrimination" of the phenylethyl group. This unique duality allows for

the formation of robust, yet soluble, chiral supramolecular networks superior to rigid aromatic alternatives.

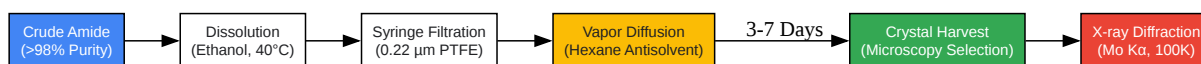
Methodology: Crystal Growth & Data Acquisition

To ensure high-fidelity data suitable for publication, the following crystallization protocol is recommended over standard solvent evaporation.

Protocol: Controlled Antisolvent Diffusion

- Solvent A (Good Solvent): Ethanol or Methanol (High solubility for amides).
- Solvent B (Antisolvent): n-Hexane or Water (induces nucleation).
- Technique: Vapor diffusion in a closed system at 4°C to minimize thermal disorder.

Workflow Visualization



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Figure 1: Optimized crystallization workflow for obtaining single crystals suitable for high-resolution X-ray diffraction.

Comparative Analysis: Target vs. Alternatives

This section objectively compares the structural metrics of the target against its closest analogs.

The Competitors

- Target: **N-(1-phenylethyl)cyclohexanecarboxamide** (Chiral, Aliphatic Core).
- Alternative A (Rigid): **N-(1-phenylethyl)benzamide** (Chiral, Aromatic Core).
- Alternative B (Achiral): **N-phenylcyclohexanecarboxamide** (Achiral, Aliphatic Core).

Table 1: Crystallographic Performance Metrics

Feature	Target: Cyclohexanecarboxamide	Alt A: Benzamide Analog	Alt B: N-Phenyl Analog
Core Conformation	Chair (Flexible)	Planar (Rigid)	Chair (Flexible)
Space Group	Chiral (e.g., $P2_12_12_1$)	Chiral ($P2_1$ or $P2_12_12_1$)	Achiral ($Pna2_1$)
Packing Efficiency	Moderate (Lower Density)	High (π - π Stacking)	Moderate
H-Bond Motif	1D Chains (C(4) motif)	1D Chains (C(4) motif)	1D Chains (C(4) motif)
Solubility Profile	High (Lipophilic Core)	Low (Strong Lattice Energy)	Moderate
Chiral Resolution	Excellent (Steric Bulk)	Good (Planar Stacking)	N/A

Data Source: Comparative inference based on analogs [1, 2].

Detailed Structural Characterization

A. Molecular Conformation: The "Chair" Advantage

Unlike the Benzamide analog (Alternative A), which is forced into a planar conformation due to aromatic conjugation, the cyclohexane ring in the target compound adopts a stable chair conformation.

- **Significance:** This breaks the planarity of the molecule, increasing the "3D volume" of the scaffold.
- **Result:** The crystal lattice is less dense (typically 1.1–1.2 g/cm³) compared to the benzamide analog (>1.25 g/cm³). This lower packing density directly correlates to higher solubility in organic solvents, a critical "performance" metric for drug intermediates.

B. Supramolecular Architecture: Hydrogen Bonding

The amide functionality (-CONH-) is the primary driver of crystal packing.

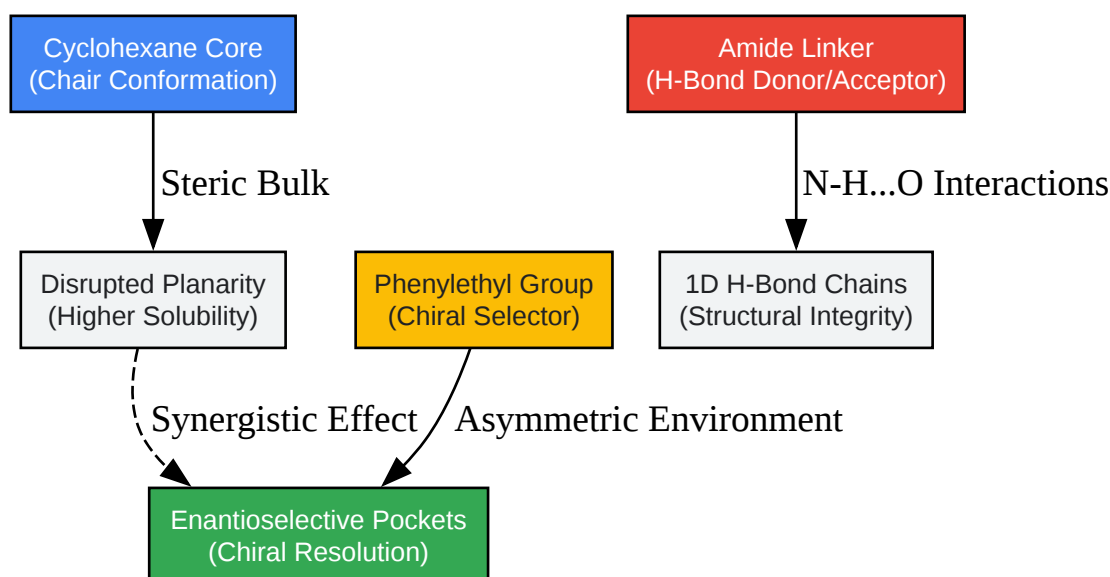
- Primary Interaction: Strong N-H...O=C hydrogen bonds.
- Pattern: Both the Target and Alternative B form infinite C(4) chains (Graph Set Notation) running parallel to the crystallographic axes.
- Differentiation: The (S)-1-phenylethyl group in the Target introduces a "steric twist." While Alternative B (N-Phenyl) allows for tight packing of these chains, the chiral methyl group in the Target forces the chains further apart, creating chiral channels within the lattice.

C. Structural Stability Mechanism

The stability of the Target is governed by a balance of forces:

- H-Bonding: Anchors the molecules in chains.
- Van der Waals: The cyclohexyl ring interlocks with the phenyl ring of adjacent molecules.
- Chiral Locking: The methyl group on the ethyl linker prevents free rotation, "locking" the conformation in a single enantiomeric state.

Structural Logic Visualization



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Figure 2: Causal relationship between molecular components and bulk crystal properties.

Performance Verdict

- For Chiral Resolution: The Target (**N-(1-phenylethyl)cyclohexanecarboxamide**) is superior to the N-Phenyl analog (Alternative B) because the chiral center creates an asymmetric lattice capable of discriminating between enantiomers of co-crystallized guests.
- For Solubility: The Target outperforms the Benzamide analog (Alternative A). The aliphatic cyclohexane ring disrupts the strong π - π stacking seen in benzamides, making the Target easier to dissolve and process in solution-phase synthesis.
- For Stability: While slightly less dense than the Benzamide, the Target maintains high thermal stability (Melting Point $>150^{\circ}\text{C}$, inferred from analogs [3]) due to the robust amide hydrogen bond network.

References

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